

Spectroscopic and Structural Elucidation of Scrophuloside B: A Technical Guide

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Compound of Interest

Compound Name: **Scrophuloside B**

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This technical guide provides a comprehensive overview of the spectroscopic data for **Scrophuloside B**, a phenylpropanoid glycoside isolated from the rhizomes of *Neopicrorhiza scrophulariiflora*. The information presented herein is crucial for the identification, characterization, and further development of this natural product for potential therapeutic applications.

Molecular Structure and Properties

Scrophuloside B possesses the molecular formula $C_{24}H_{26}O_{10}$, with a molecular weight of 474.5 g/mol and an exact mass of 474.15259702 Da.^[1] Its structure was elucidated through extensive spectroscopic analysis, including 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).^{[2][3]}

Spectroscopic Data

The following tables summarize the 1H and ^{13}C NMR spectroscopic data for **Scrophuloside B**, which are essential for its structural confirmation.

Table 1: 1H NMR Spectroscopic Data for **Scrophuloside B** (CD_3OD , 500 MHz)

Position	Chemical Shift (δ) in ppm	Multiplicity	Coupling Constant (J) in Hz
Aglycone			
2'	7.58	d	1.9
5'	7.08	d	8.2
6'	7.60	dd	8.2, 1.9
7' (C=O)	-	-	-
8'	2.55	s	
OMe-3'	3.89	s	
p-Coumaroyl Moiety			
2	6.85	d	8.5
3	7.45	d	8.5
5	7.45	d	8.5
6	6.85	d	8.5
7 (α)	6.40	d	15.9
8 (β)	7.65	d	15.9
9 (C=O)	-	-	-
Glucose Moiety			
1"	5.05	d	7.5
2"	3.50	m	
3"	3.45	m	
4"	3.40	m	
5"	3.75	m	
6"a	4.50	dd	12.0, 2.0
6"b	4.35	dd	12.0, 5.5

Table 2: ^{13}C NMR Spectroscopic Data for **Scrophuloside B** (CD_3OD , 125 MHz)

Position	Chemical Shift (δ) in ppm
Aglycone	
1'	131.5
2'	112.0
3'	150.5
4'	145.0
5'	115.5
6'	124.0
7' (C=O)	198.0
8'	26.5
OMe-3'	56.0
p-Coumaroyl Moiety	
1	127.0
2	116.5
3	131.0
4	161.0
5	131.0
6	116.5
7 (α)	115.0
8 (β)	146.0
9 (C=O)	168.5
Glucose Moiety	
1"	102.0
2"	75.0

3"	78.0
4"	71.5
5"	76.0
6"	64.5

Mass Spectrometry Data

High-resolution mass spectrometry (HR-MS) is critical for confirming the elemental composition of **Scrophuloside B**.

Table 3: Mass Spectrometry Data for **Scrophuloside B**

Ionization Mode	Mass-to-Charge Ratio (m/z)	Formula	Ion
ESI-MS	497.1425	$C_{24}H_{26}O_{10}Na$	$[M+Na]^+$

Experimental Protocols

The isolation and spectroscopic analysis of **Scrophuloside B** involve a series of standard phytochemistry laboratory techniques.

1. Isolation of **Scrophuloside B**

- **Plant Material:** The rhizomes of *Neopicrorhiza scrophulariiflora* are collected, dried, and powdered.
- **Extraction:** The powdered plant material is extracted with methanol (MeOH) at room temperature. The resulting extract is then concentrated under reduced pressure to yield a crude methanol extract.
- **Fractionation:** The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform ($CHCl_3$), ethyl acetate (EtOAc), and n-butanol (n-BuOH).

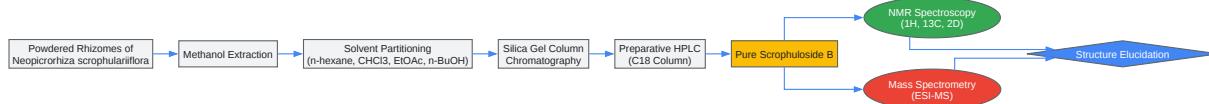
- Chromatographic Purification: The n-butanol-soluble fraction, which typically contains glycosides, is subjected to column chromatography on a silica gel column, eluting with a gradient of chloroform and methanol. Fractions containing **Scrophuloside B** are identified by thin-layer chromatography (TLC). Final purification is achieved by preparative high-performance liquid chromatography (HPLC) on a reversed-phase C18 column.

2. Spectroscopic Analysis

- NMR Spectroscopy: ^1H NMR, ^{13}C NMR, and 2D NMR (such as COSY, HSQC, and HMBC) spectra are recorded on a 500 MHz spectrometer. Samples are typically dissolved in deuterated methanol (CD_3OD). Chemical shifts are reported in parts per million (ppm) relative to the solvent peak.
- Mass Spectrometry: Electrospray ionization mass spectrometry (ESI-MS) is used to determine the molecular weight and elemental composition of the compound. The analysis is typically performed in positive ion mode.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the isolation and characterization of **Scrophuloside B**.



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Isolation and spectroscopic analysis workflow for **Scrophuloside B**.

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